

# Essential Safety and Operational Guide for Handling Formylurea

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## Compound of Interest

Compound Name: Formylurea

Cat. No.: B075220

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This document provides critical safety and logistical information for the handling of **Formylurea** (CAS No. 1190-24-5). Adherence to these guidelines is essential for ensuring laboratory safety and proper management of this chemical compound.

## Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **Formylurea** is provided below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	88.07 g/mol	[1]
Appearance	White Powder	[2]
Melting Point	170.00 - 173.00 °C	[2]
Solubility in Water	Soluble	[2]
Stability	Stable under normal temperatures and pressures.	[2]

## Section 2: Personal Protective Equipment (PPE)

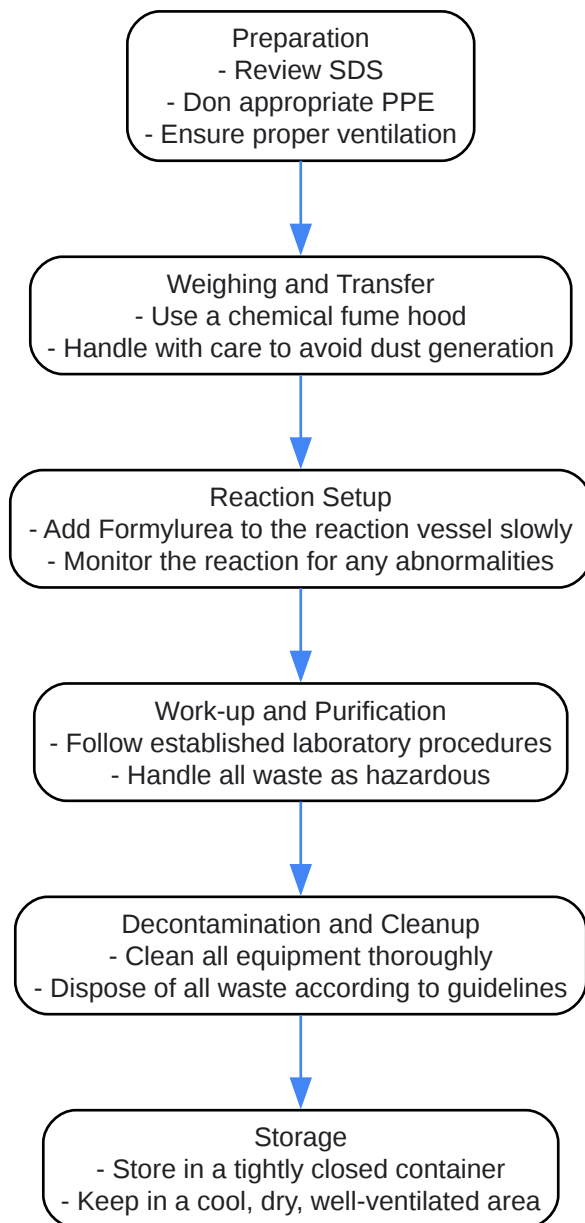
Strict adherence to the following PPE requirements is mandatory when handling **Formylurea** to minimize exposure and ensure personal safety.[\[2\]](#)

Protection Type	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. <a href="#">[2]</a> Wear appropriate protective clothing to minimize contact with skin. <a href="#">[2]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[2]</a> Follow OSHA respirator regulations found in 29 CFR 1910.134. <a href="#">[2]</a>

## Section 3: Standard Operating Procedure for Handling Formylurea

The following workflow outlines the necessary steps for the safe handling of **Formylurea** in a laboratory setting.

## Standard Operating Procedure for Handling Formylurea



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Standard Operating Procedure for Handling **Formylurea**

## Section 4: Emergency Procedures

Immediate and appropriate response during an emergency is critical. The following table outlines first aid measures for various types of exposure to **Formylurea**.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately.[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
Skin Contact	Get medical aid.[2] Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Wash clothing before reuse.[2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Get medical aid.[2]
Ingestion	Never give anything by mouth to an unconscious person.[2] Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[2]

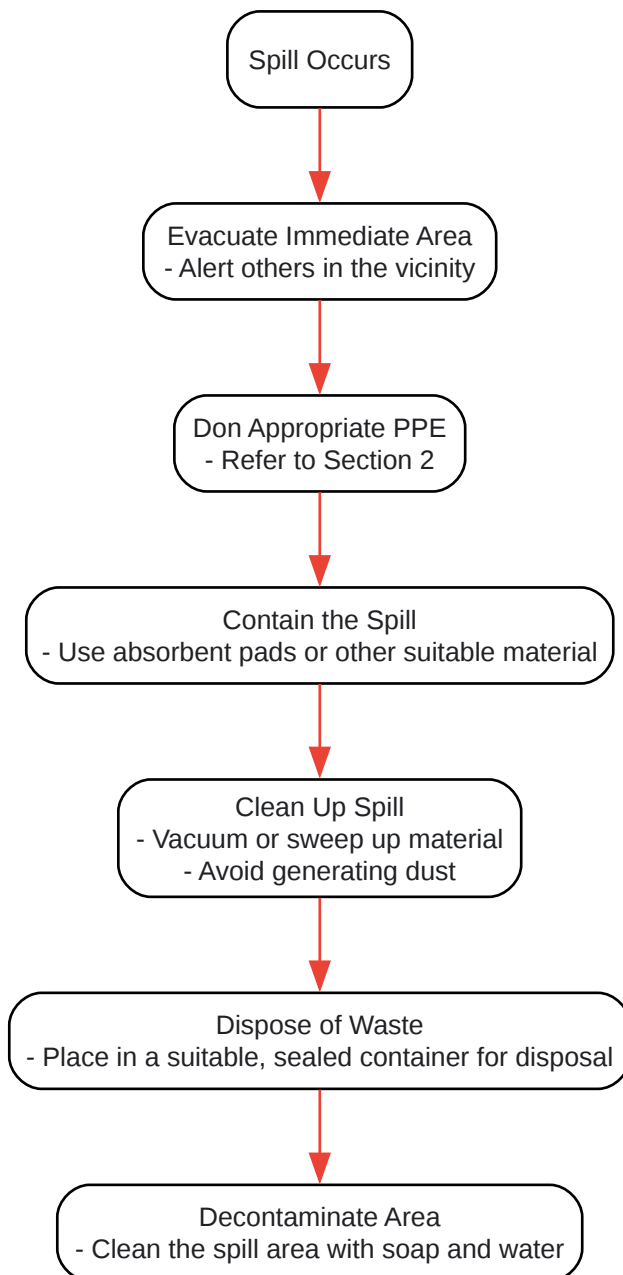
## Section 5: Spill and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential to prevent contamination and ensure a safe laboratory environment.

### Spill Response Workflow

The following diagram details the step-by-step procedure for managing a **Formylurea** spill.

## Formylurea Spill Cleanup Procedure



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## References

- 1. Formylurea | C<sub>2</sub>H<sub>4</sub>N<sub>2</sub>O<sub>2</sub> | CID 70922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Urea, N-formyl- | CAS#:1190-24-5 | Chemsrcc [chemsrc.com]
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